

An In-depth Technical Guide to Ethyl 3-methyl-1H-pyrazole-4-carboxylate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: ethyl 3-methyl-1H-pyrazole-4-carboxylate

Cat. No.: B015672

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **ethyl 3-methyl-1H-pyrazole-4-carboxylate**, a versatile heterocyclic compound with significant applications in medicinal chemistry and materials science. We will delve into its fundamental chemical properties, synthesis, and key applications, offering field-proven insights for its effective utilization in research and development.

Core Molecular Attributes

Ethyl 3-methyl-1H-pyrazole-4-carboxylate is a pyrazole derivative characterized by an ethyl ester group at the 4-position and a methyl group at the 3-position of the pyrazole ring.

Molecular Formula and Weight

The empirical formula of **ethyl 3-methyl-1H-pyrazole-4-carboxylate** is C₇H₁₀N₂O₂.^{[1][2]} Its molecular weight is 154.17 g/mol.^{[3][2]}

Chemical Structure

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ethyl 3-methyl-1H-pyrazole-4-carboxylate | C₇H₁₀N₂O₂ | CID 227598 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ethyl-3-methyl-1H-pyrazole-4-carboxylate CAS#: 85290-78-4 [m.chemicalbook.com]
- 3. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 3-methyl-1H-pyrazole-4-carboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b015672#ethyl-3-methyl-1h-pyrazole-4-carboxylate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com